

CAS 56897-27-9 physicochemical data and safety sheet

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Compound of Interest

Compound Name: 2-Nitro-7-(pentyloxy)-1-benzofuran

CAS No.: 56897-27-9

Cat. No.: B15467560

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An In-depth Technical Guide to 5-(4-chlorobutyl)-1-cyclohexyl-1H-tetrazole (CAS No. 73963-42-5)

Executive Summary

This guide provides a comprehensive technical overview of 5-(4-chlorobutyl)-1-cyclohexyl-1H-tetrazole, registered under CAS number 73963-42-5. This compound is a pivotal intermediate in the pharmaceutical industry, primarily serving as a key starting material for the synthesis of Cilostazol, a potent phosphodiesterase III A (PDE3A) inhibitor.^{[1][2][3][4]} However, its chemical structure, which includes a primary alkyl chloride, also classifies it as a potential genotoxic impurity (PGI), necessitating stringent control and analysis in final drug products.^[5] This document, intended for researchers, scientists, and drug development professionals, delves into the compound's physicochemical properties, detailed safety and handling protocols, common synthetic pathways, and validated analytical methodologies for its quantification. The insights provided herein are designed to support safe and effective laboratory practices, process optimization, and regulatory compliance.

Compound Identification and Pharmaceutical Significance

While the initial query referenced CAS 56897-27-9, the chemical name "5-(4-chlorobutyl)-1-cyclohexyltetrazole" correctly corresponds to CAS No. 73963-42-5. This guide will focus exclusively on the latter.

This molecule holds a dual identity in drug development. On one hand, it is an indispensable building block for Cilostazol, a medication used to alleviate symptoms of intermittent claudication by exerting antithrombotic, vasodilatory, and cardiotonic effects.^{[1][6][7]} On the other hand, its alkyl chloride moiety is a well-recognized structural alert for genotoxicity, making it a critical process-related impurity that must be monitored and controlled to levels below the established threshold of toxicological concern (TTC).^{[5][8]}

Identifier	Data
IUPAC Name	5-(4-chlorobutyl)-1-cyclohexyltetrazole ^{[2][9]}
CAS Number	73963-42-5 ^{[2][3][9][10][11][12]}
Molecular Formula	C ₁₁ H ₁₉ ClN ₄ ^{[2][3][9][10]}
Molecular Weight	242.75 g/mol ^{[1][2][9][10]}
Synonyms	1-Cyclohexyl-5-(4-chlorobutyl)-1H-tetrazole, Cilostazol impurity 3 ^{[2][6][12]}

Physicochemical Properties

The physicochemical characteristics of 5-(4-chlorobutyl)-1-cyclohexyl-1H-tetrazole are fundamental to its handling, reaction kinetics, and purification. Its solubility profile, for instance, dictates the choice of solvents for both synthesis and subsequent removal from the final active pharmaceutical ingredient (API).

Property	Value	Source(s)
Appearance	White to off-white solid or crystalline powder.	[1][10][13]
Melting Point	49 - 54 °C	[1][10][13][14]
Boiling Point	~425 °C @ 760 mmHg	[6][10]
Solubility	Soluble in organic solvents (e.g., ethanol, chloroform); limited solubility in water.	[1]
Density (Predicted)	1.29 ± 0.1 g/cm ³	[6]
pKa (Predicted)	1.23 ± 0.10	[1][6]

Safety Profile and Handling Protocols

Given its hazardous classifications, adherence to strict safety protocols is mandatory when working with this compound.

Safety Data Sheet Summary

Category	Information
GHS Pictograms	GHS02 (Flame), GHS07 (Exclamation Mark)
Signal Word	Warning[12][14]
Hazard Statements	H228: Flammable solid.[9][12][14]H315: Causes skin irritation.[9][12][14]H319: Causes serious eye irritation.[9][12][14]
Key Precautionary Statements	P210: Keep away from heat, hot surfaces, sparks, open flames, and other ignition sources. No smoking.[12][14]P240: Ground and bond container and receiving equipment.[12][14]P264: Wash skin thoroughly after handling.[12]P280: Wear protective gloves/protective clothing/eye protection/face protection.[12][14]

Hazard Analysis

The primary hazards are its flammability as a solid and its irritant effects on skin and eyes.^[12]^[14] The risk of dust formation is a key concern, as this can lead to explosive mixtures in the air and increase the likelihood of inhalation and contact.^[10]^[15]

Recommended Laboratory Handling Protocol

- **Engineering Controls:** All manipulations should be performed in a well-ventilated laboratory, preferably within a certified chemical fume hood.^[10]
- **Personal Protective Equipment (PPE):** Wear chemical-impermeable gloves (e.g., nitrile), tightly fitting safety goggles, and a flame-retardant lab coat.^[10]
- **Ignition Source Control:** Ensure the work area is free of open flames, sparks, and hot surfaces. Use non-sparking tools for transfers.^[10]^[12] All equipment should be properly grounded and bonded to prevent static discharge.^[14]^[15]
- **Dispensing:** When handling the powder, avoid creating dust. Use techniques that minimize aerosolization.
- **Waste Disposal:** Dispose of waste material in suitable, closed containers, adhering to local, state, and federal regulations for hazardous chemical waste.^[10]

Storage and Stability

For optimal stability, the compound should be stored in a tightly sealed container in a dry, cool, and dark place.^[14]^[16] Recommended storage temperatures range from 2-8°C to <15°C.^[6]^[14]

First-Aid Measures

- **Inhalation:** Move the individual to fresh air. If breathing is difficult, administer oxygen. Seek immediate medical attention.^[10]
- **Skin Contact:** Immediately remove contaminated clothing. Wash the affected area thoroughly with soap and plenty of water. Consult a doctor if irritation persists.^[10]

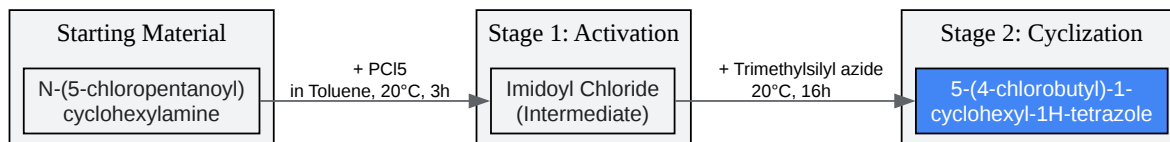
- Eye Contact: Rinse cautiously with pure water for at least 15 minutes, removing contact lenses if present and easy to do. Seek immediate medical attention.[\[10\]](#)
- Ingestion: Rinse mouth with water. Do not induce vomiting. Call a physician or Poison Control Center immediately.[\[10\]](#)

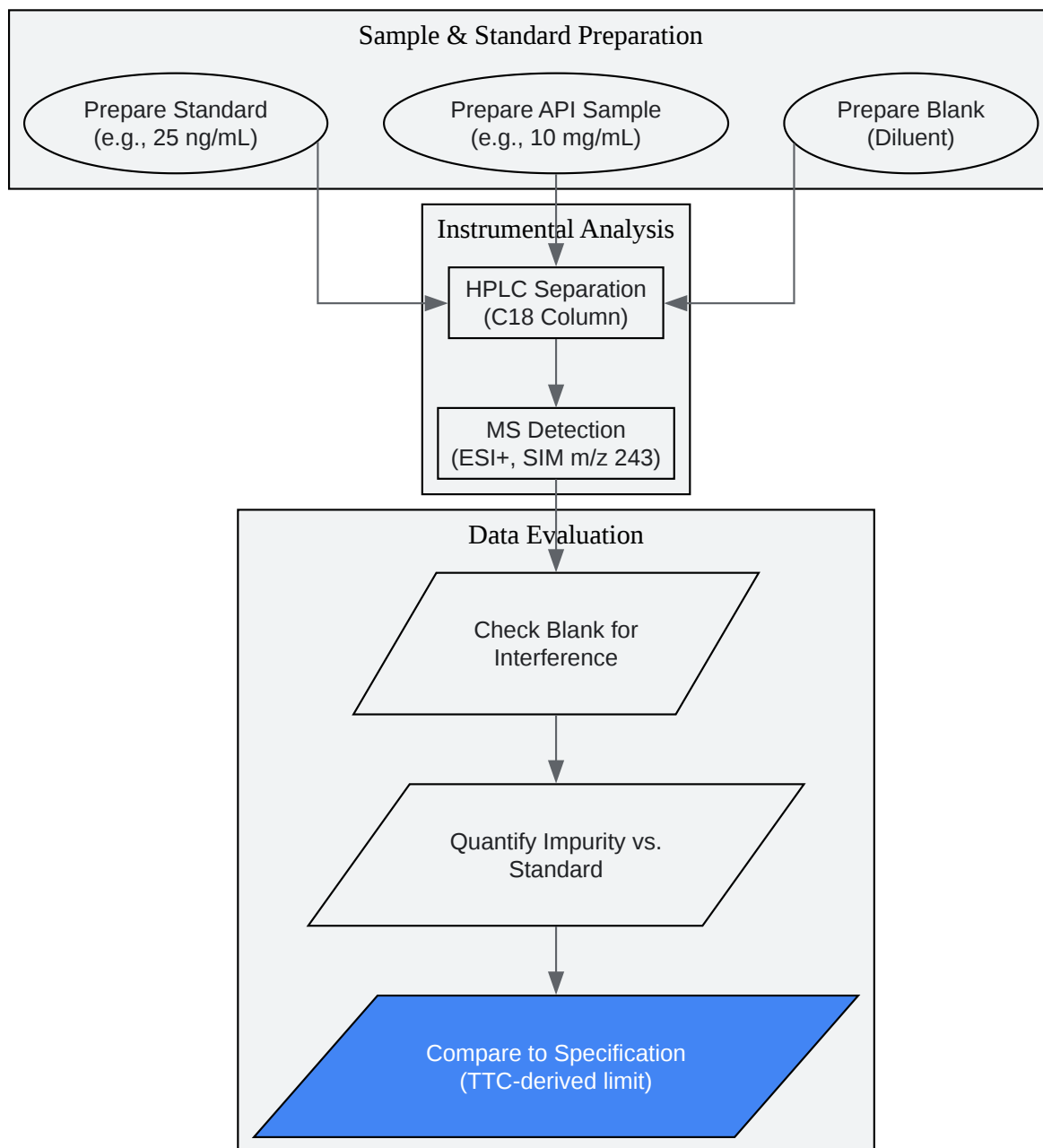
Synthesis and Manufacturing Insights

The most prevalent synthetic route involves a two-stage process starting from a precursor amide. This method is efficient and scalable for industrial production.

Common Synthetic Pathway

The synthesis begins with the conversion of N-(5-chloropentanoyl)cyclohexylamine into an imidoyl chloride intermediate using a chlorinating agent like phosphorus pentachloride. This activated intermediate is not isolated but is reacted in situ with an azide source, such as trimethylsilyl azide or hydrazoic acid, which undergoes a cyclization reaction to form the stable tetrazole ring.[\[1\]](#)[\[17\]](#)





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